

Comparative Biological Activities of Selected Polymethoxyflavones (PMFs)

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Compound Focus: Nevadensin

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Polymethoxyflavone (PMF)	Anti-inflammatory Effects	Anti-cancer Effects (Tested Cell Lines)	Key Proposed Mechanisms & Notes
Tangeretin	Inhibits NO, TNF- α , IL-6; suppresses Cox-2, iNOS [1] [2]	Significant anti-proliferative effect (PC-3, DU145 prostate cancer) [1] [2]	Synergistically enhances cytotoxicity of mitoxantrone; partially via PTEN/AKT pathway activation [1] [2]
Nobiletin	Inhibits NO, TNF- α , IL-6; suppresses Cox-2, iNOS [1] [2]	Reduces cell viability, arrests cell cycle (various lines) [1]	Promotes apoptosis via p53 expression or Bax/Bcl-2 ratio [1]
5-Demethylnobiletin	Inhibits NO, TNF- α , IL-6; suppresses Cox-2, iNOS [1] [2]	Inhibitory effects (colon cancer HCT116, HT29; gastric cancer) [1]	Lowers colon tumor incidence <i>in vivo</i> ; more potent antioxidant than nobiletin due to hydroxy group [1] [3]
Sinensetin	Inhibits NO, TNF- α , IL-6; suppresses Cox-2, iNOS [1] [2]	Information not specified in results	Studied for vasorelaxant activity via CaV1.2 channel blockade [3]

Polymethoxyflavone (PMF)	Anti-inflammatory Effects	Anti-cancer Effects (Tested Cell Lines)	Key Proposed Mechanisms & Notes
Tetramethyl-O-scutellarin	Inhibits NO, TNF- α , IL-6; suppresses Cox-2, iNOS [1] [2]	Information not specified in results	Also known as 5,6,7,4'-tetramethoxyflavone [1]

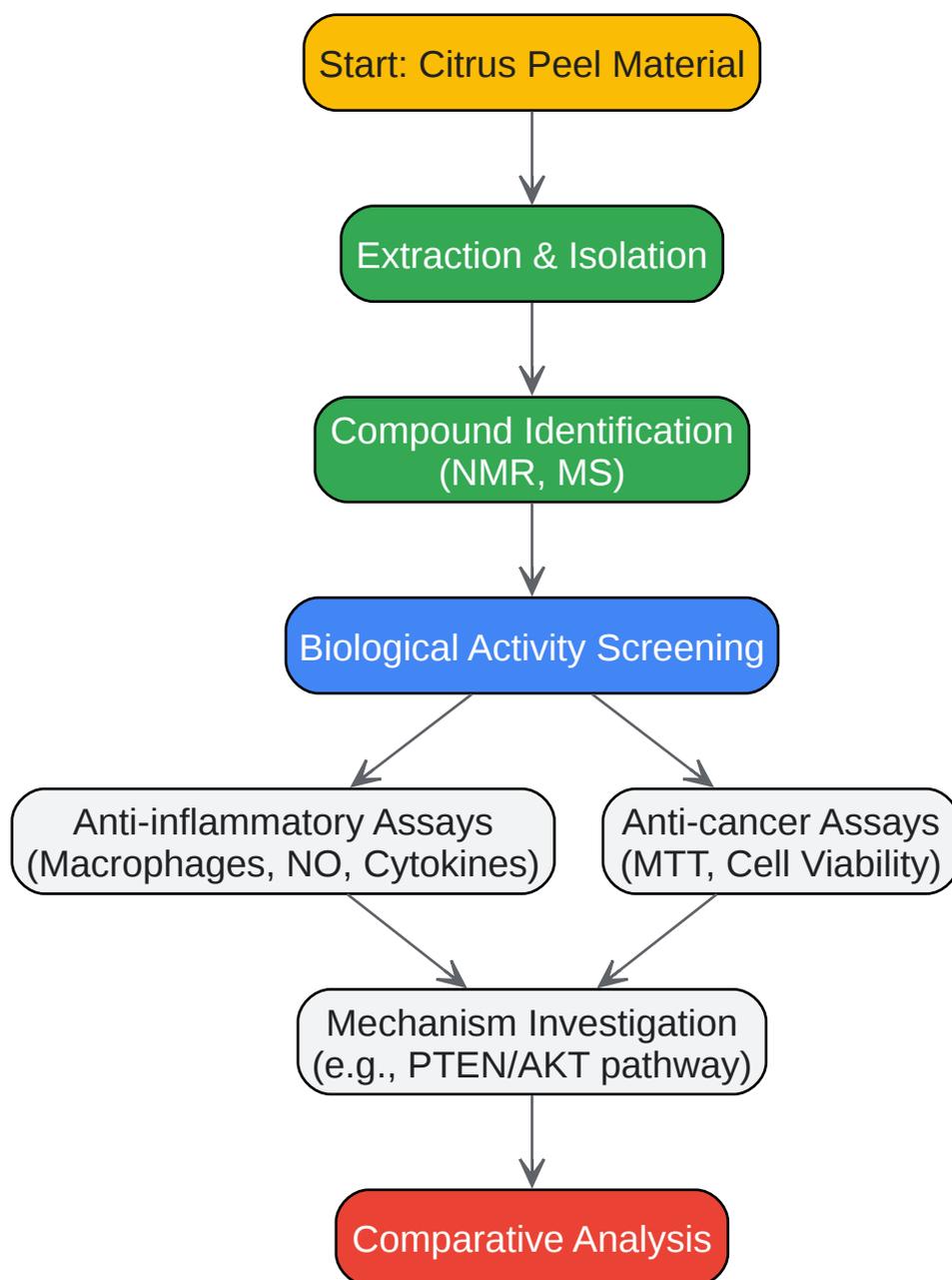
Detailed Experimental Protocols from the Research

The data in the table above was generated using standardized biomedical research models. Here are the key methodologies cited in the studies.

- In Vitro Anti-inflammatory Assessment:** The anti-inflammatory activity of the PMFs was evaluated using macrophage cell models (like RAW 264.7 cells). The cells were stimulated with inflammatory agents (e.g., lipopolysaccharide), and the production of inflammatory markers, including **nitric oxide (NO)**, **TNF- α** , **IL-6**, **Cox-2**, and **iNOS**, was measured using techniques like the Griess assay, ELISA, and quantitative PCR [1] [4].
- In Vitro Anti-cancer Assessment:** The anti-proliferative effects on cancer cell lines (e.g., prostate cancer PC-3 and DU145) were primarily assessed using the **MTT assay**. This colorimetric assay measures the activity of cellular enzymes that reduce the yellow tetrazolium dye MTT to purple formazan, indicating cell viability and proliferation [1].
- Compound Isolation and Identification:** PMFs were isolated from citrus peels (e.g., *Citrus tangerina* 'Dahongpao'). The process involved extraction with solvents like ethanol, enrichment using macroporous resin chromatography, and final purification with preparative high-performance liquid chromatography (prep-HPLC). The isolated compounds were identified using nuclear magnetic resonance (NMR) spectroscopy and mass spectrometry [1] [3].

Research Workflow for PMF Comparison

The following diagram illustrates the general experimental workflow used in the cited studies to compare the biological activities of different PMFs, from preparation to mechanistic investigation.



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